Crystal Structures of Uranyl Nitrate Hydrates: A Technical Guide

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Compound of Interest

Compound Name:	*Uranium nitrate*
CAS No.:	*13826-82-9*
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This technical guide provides an in-depth analysis of the crystal structures of common uranyl nitrate hydrates, namely the hexahydrate, trihydrate, and dihydrate forms. Uranyl nitrate is a key compound in the nuclear fuel cycle and its various hydration states are of significant interest for understanding its chemical behavior and stability.[1][2] This document summarizes key crystallographic data, details experimental protocols for structure determination, and illustrates the structural relationships and coordination environments.

Overview of Uranyl Nitrate Hydrates

Uranyl nitrate, $UO_2(NO_3)_2 \cdot nH_2O$, is a water-soluble yellow salt that exists in several hydration states, most commonly as a hexahydrate, trihydrate, and dihydrate.[3] The number of water molecules in the crystal lattice is dependent on factors such as water vapor pressure and temperature.[2][4] The transition between these hydrated forms involves significant structural and morphological changes. For instance, the dehydration of the lustrous lime-green crystals of uranyl nitrate hexahydrate (UNH) results in the formation of a matte greenish-yellow trihydrate (UNT) solid.[2]

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Crystallographic Data of Uranyl Nitrate Hydrates

The crystal structures of uranyl nitrate hydrates have been extensively studied, primarily using single-crystal X-ray and neutron diffraction techniques. The quantitative data for the most common hydrates are summarized in the tables below.

Uranyl Nitrate Hexahydrate ($UO_2(NO_3)_2·6H_2O$)

Uranyl nitrate hexahydrate is one of the most stable and well-characterized forms. Its structure has been refined in three dimensions, revealing an eight-coordinate uranium atom.[5]

Parameter	Value	Reference
Crystal System	Orthorhombic	[6]
Space Group	$Cmc2_1$	[5][6]
a (Å)	13.197(3)	[6]
b (Å)	8.035(2)	[6]
c (Å)	11.467(3)	[6]
Z	4	[7]
Density (calculated, g/cm³)	2.770	[5]

Table 1: Crystallographic Data for Uranyl Nitrate Hexahydrate.

In the hexahydrate, the linear uranyl group (UO_2^{2+}) is coordinated in its equatorial plane by six oxygen atoms.[6] Four of these oxygen atoms are from two bidentate nitrate groups, and the remaining two are from two water molecules.[5][6] The other four water molecules are present as water of crystallization and are involved in an extensive hydrogen-bonding network.[5]

Uranyl Nitrate Trihydrate ($UO_2(NO_3)_2·3H_2O$)

The trihydrate form exhibits a more complex structure with two inequivalent UO_2^{2+} sites.[2]

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Parameter	Value	Reference
Crystal System	Monoclinic	[8]
Space Group	$P2_1/c$	[8]
a (Å)	Not specified in search results	
b (Å)	Not specified in search results	
c (Å)	Not specified in search results	
β (°)	Not specified in search results	
Z	Not specified in search results	

Table 2: Crystallographic Data for Uranyl Nitrate Trihydrate. (Note: Detailed lattice parameters were not available in the provided search results).

The structure consists of uranyl hexagonal bipyramids where the equatorial plane is coordinated by nitrate groups and water molecules.[1]

Uranyl Nitrate Dihydrate ($UO_2(NO_3)_2 \cdot 2H_2O$)

The dihydrate form is typically found in very dry environments.[1][2] In this structure, the uranyl ion is also in a hexagonal bipyramidal coordination environment.[1]

Parameter	Value	Reference
Crystal System	Monoclinic	[8]
Space Group	$P2_1/c$	[8]
a (Å)	7.6820(15)	[8]
b (Å)	9.887(2)	[8]
c (Å)	7.1990(14)	[8]
β (°)	105.08(3)	[8]
Z	2	[8]

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Table 3: Crystallographic Data for Uranyl Nitrate Dihydrate.

The structural units are neutral molecular complexes of $[UO_2(NO_3)_2(H_2O)_2]$ and crystal water molecules that are interconnected through a network of hydrogen bonds.[1] The equatorial plane of the uranyl ion is coordinated by two bidentate nitrate groups and two water molecules in a trans configuration.[1][9]

Experimental Protocols

The determination of the crystal structures of uranyl nitrate hydrates has been primarily achieved through single-crystal X-ray diffraction and neutron diffraction.

Synthesis of Single Crystals

- Uranyl Nitrate Hexahydrate: Excellent crystals can be obtained by cooling a saturated aqueous or alcoholic solution.[10] Care must be taken to crystallize at lower temperatures to obtain the hydrate, as the anhydrous salt can form at higher temperatures.[10] The deliquescent yellow rhombic crystals are then dried in a vacuum desiccator over 35-40% H_2SO_4.[10]

- Uranyl Nitrate Dihydrate: Single crystals of diaquadinitratouranyl dihydrate, $[UO_2(NO_3)_2(H_2O)_2]\cdot 2H_2O$, have been synthesized by the evaporation of an aqueous solution of uranyl nitrate hexahydrate containing nitric acid at ambient temperature.[8]

Single-Crystal X-ray Diffraction

Single-crystal X-ray diffraction is a common technique for determining the crystal structure of materials. A single crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The resulting diffraction pattern is collected on a detector. The analysis of the positions and intensities of the diffraction spots allows for the determination of the unit cell dimensions, space group, and the positions of the atoms within the crystal lattice.

Neutron Diffraction

Neutron diffraction is a powerful complementary technique to X-ray diffraction, particularly for locating hydrogen atoms.[6] In a neutron diffraction experiment, a beam of neutrons is directed at the crystal. The scattering of the neutrons by the atomic nuclei provides information about the crystal structure. This method was used to precisely determine the crystal structure of

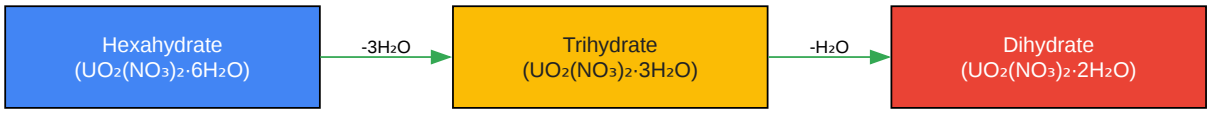
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uranyl nitrate hexahydrate, including the positions of the hydrogen atoms involved in the hydrogen bonding network.[6][11] The experiment on uranyl nitrate hexahydrate involved collecting the intensities of 1136 independent reflections using neutrons with a wavelength of 1.065 Å.[6] The structure was then solved using three-dimensional neutron Patterson and Fourier syntheses and refined using a full-matrix least-squares method.[6]

Visualizations

Dehydration Pathway of Uranyl Nitrate Hydrates

The different hydrated forms of uranyl nitrate are related through dehydration processes. The hexahydrate can be dehydrated to the trihydrate and subsequently to the dihydrate form.

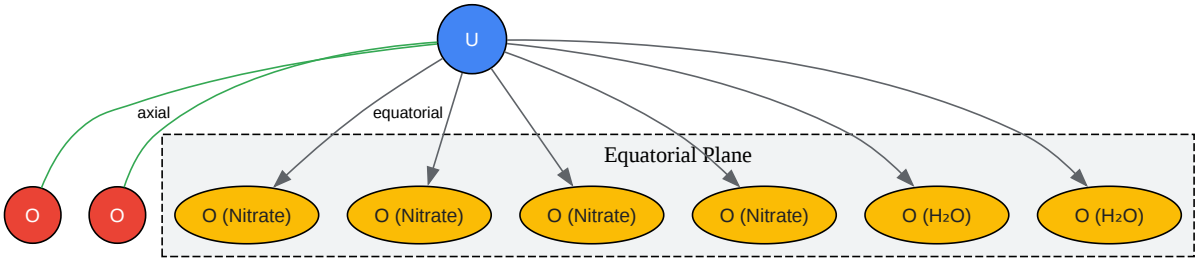


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Caption: Dehydration pathway of uranyl nitrate hydrates.

Coordination Environment of the Uranyl Ion

The uranium atom in uranyl nitrate hydrates typically exhibits a hexagonal bipyramidal coordination geometry. The linear uranyl group forms the axial bonds, while the equatorial plane is occupied by coordinating ligands.



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Caption: Generalized coordination of the uranyl ion.

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